

In-Depth Technical Guide: Methyl 5-amino-6-methoxynicotinate (CAS 59237-50-2)

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Compound of Interest

Compound Name: *Methyl 5-amino-6-methoxynicotinate*

Cat. No.: *B1630258*

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Foreword: This document provides a summary of the currently available technical information for **Methyl 5-amino-6-methoxynicotinate** (CAS 59237-50-2). It is intended for researchers, scientists, and drug development professionals. It is important to note that while basic chemical and safety data are accessible, detailed experimental protocols, comprehensive analytical data, and information regarding its biological activity are not readily available in published scientific literature or patents. This guide therefore focuses on presenting the existing data in a structured format.

Chemical and Physical Properties

Methyl 5-amino-6-methoxynicotinate is a substituted pyridine derivative. The quantitative data available for this compound are summarized in the table below. Much of the data is predicted and should be confirmed experimentally.

Property	Value	Source
CAS Number	59237-50-2	N/A
Molecular Formula	C ₈ H ₁₀ N ₂ O ₃	[1]
Molecular Weight	182.18 g/mol	[1]
Appearance	Solid	N/A
Purity	Typically offered at ≥95% or ≥97% by commercial suppliers	N/A
Predicted Density	1.240±0.06 g/cm ³	N/A
Predicted Boiling Point	334.8±37.0 °C at 760 mmHg	N/A
Predicted Flash Point	156.3±26.5 °C	N/A
Predicted pKa	3.53±0.10	N/A

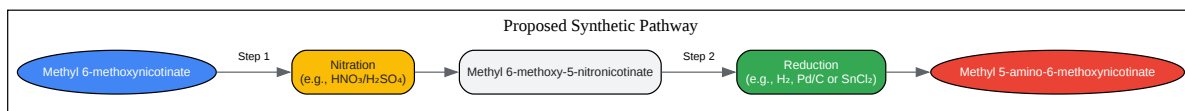
Spectroscopic and Analytical Data

Detailed experimental spectroscopic data such as ¹H NMR, ¹³C NMR, IR, and mass spectrometry for **Methyl 5-amino-6-methoxynicotinate** are not available in the public domain. Researchers working with this compound would need to perform these analyses to confirm its structure and purity.

Synthesis and Reactivity

A detailed, peer-reviewed synthesis protocol for **Methyl 5-amino-6-methoxynicotinate** is not currently published. However, based on the synthesis of structurally related aminonicotinate derivatives, a potential synthetic route can be proposed.

A plausible approach could involve the nitration of a 6-methoxynicotinate precursor, followed by the reduction of the nitro group to an amine. The general workflow for such a synthesis is depicted below.



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Caption: Proposed general synthetic pathway for **Methyl 5-amino-6-methoxynicotinate**.

Disclaimer: This proposed pathway is hypothetical and has not been experimentally validated for this specific compound based on available literature. Researchers should conduct their own optimization and characterization.

Biological Activity and Potential Applications

There is currently no published information on the biological activity, mechanism of action, or involvement in any signaling pathways for **Methyl 5-amino-6-methoxynicotinate**. Its structural similarity to other substituted aminonicotinates suggests it may have utility as a building block in medicinal chemistry for the synthesis of more complex molecules with potential therapeutic applications. Substituted aminonicotinates are known to be precursors for compounds with a wide range of biological activities, including antimicrobial and anticancer properties.[2][3]

Due to the lack of data on its biological effects, no signaling pathway diagrams or experimental workflow visualizations can be provided at this time.

Safety and Handling

Based on available safety data sheets, **Methyl 5-amino-6-methoxynicotinate** is classified as an irritant.[1] Standard laboratory safety protocols should be followed when handling this compound.

Hazard Statements:

- Causes skin irritation.

- Causes serious eye irritation.
- May cause respiratory irritation.

Precautionary Measures:

- Wear protective gloves, eye protection, and face protection.
- Use only in a well-ventilated area.
- Avoid breathing dust/fume/gas/mist/vapors/spray.
- IF ON SKIN: Wash with plenty of soap and water.
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- IF INHALED: Remove person to fresh air and keep comfortable for breathing.

For detailed safety information, please refer to the Material Safety Data Sheet (MSDS) from your supplier.

Conclusion

Methyl 5-amino-6-methoxynicotinate is a chemical compound for which only basic identifying and safety information is readily available. Its primary current role appears to be as a chemical intermediate available from various commercial suppliers. A significant opportunity exists for further research to elucidate its synthesis, fully characterize its properties, and investigate its potential biological activities. The lack of comprehensive public data underscores the need for foundational research on this and many other readily available but under-characterized chemical entities.

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References

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